

Application Note: Quantification of Terbinafine in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: *Terbinafine*

Cat. No.: *B10853578*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Terbinafine is a widely used antifungal agent.[1] Accurate and sensitive quantification of terbinafine in biological matrices is crucial for pharmacokinetic studies, bioequivalence assessment, and therapeutic drug monitoring. This application note details a robust and sensitive liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the determination of terbinafine in human plasma. The method is suitable for high-throughput analysis and has been validated according to regulatory guidelines.[2]

Quantitative Data Summary

The following tables summarize the key quantitative parameters of the described LC-MS/MS method.

Table 1: LC-MS/MS Method Parameters

Parameter	Value
Analyte	Terbinafine
Internal Standard (IS)	Terbinafine-d7[2] or Naftifine[1]
Matrix	Human Plasma
Sample Volume	100 µL[2]
Extraction Method	Liquid-Liquid Extraction or Protein Precipitation[2][3]
LC Column	BEH C18 (50 x 2.1 mm, 1.7 µm)[2]
Mobile Phase	Acetonitrile & 8.0 mM Ammonium Formate, pH 3.5 (85:15, v/v)[2]
Flow Rate	0.8 mL/min to 1.4 mL/min[4][5]
Ionization Mode	Positive Electrospray Ionization (ESI+)[2][3]
Monitored Transitions	Terbinafine: m/z 292.2 → 141.1[1][2]
	Terbinafine-d7: m/z 299.1 → 148.2[2]
	Naftifine: m/z 288.2 → 117.0[1]

Table 2: Method Validation Data

Parameter	Result
Linearity Range	1.00 - 2000 ng/mL[2]
Correlation Coefficient (r ²)	≥ 0.9984[2]
Lower Limit of Quantitation (LLOQ)	0.0679 ng/mL to 5.11 ng/mL[1][3]
Intra-batch Precision (%CV)	1.8 - 3.2%[2]
Inter-batch Precision (%CV)	2.1 - 4.5%[2]
Accuracy	-5.40% to 5.91% (relative error)[5]
Mean Recovery	84.3%[1]

Experimental Protocols

1. Sample Preparation: Liquid-Liquid Extraction (LLE)

This protocol is adapted from a method for terbinafine extraction from human plasma.[\[2\]](#)

- Materials:
 - Human plasma samples
 - Terbinafine and Terbinafine-d7 stock solutions
 - Ethyl acetate-n-hexane (80:20, v/v) extraction solvent[\[2\]](#)
 - Microcentrifuge tubes
 - Vortex mixer
 - Centrifuge
 - Nitrogen evaporator
- Procedure:
 - Pipette 100 μ L of human plasma into a microcentrifuge tube.
 - Add the internal standard (Terbinafine-d7) to each sample, except for the blank.
 - Add 1 mL of the ethyl acetate-n-hexane solvent mixture.
 - Vortex the tubes for 5 minutes.
 - Centrifuge at 4000 rpm for 10 minutes.
 - Transfer the upper organic layer to a clean tube.
 - Evaporate the solvent to dryness under a stream of nitrogen at 40°C.
 - Reconstitute the residue in 200 μ L of the mobile phase.

- Inject an aliquot into the LC-MS/MS system.

2. Sample Preparation: Protein Precipitation (PPT)

This protocol is a common alternative for sample cleanup.[\[3\]](#)

- Materials:

- Human plasma samples
- Terbinafine and a suitable internal standard (e.g., stable isotope-labeled terbinafine) stock solutions
- Acetonitrile
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge

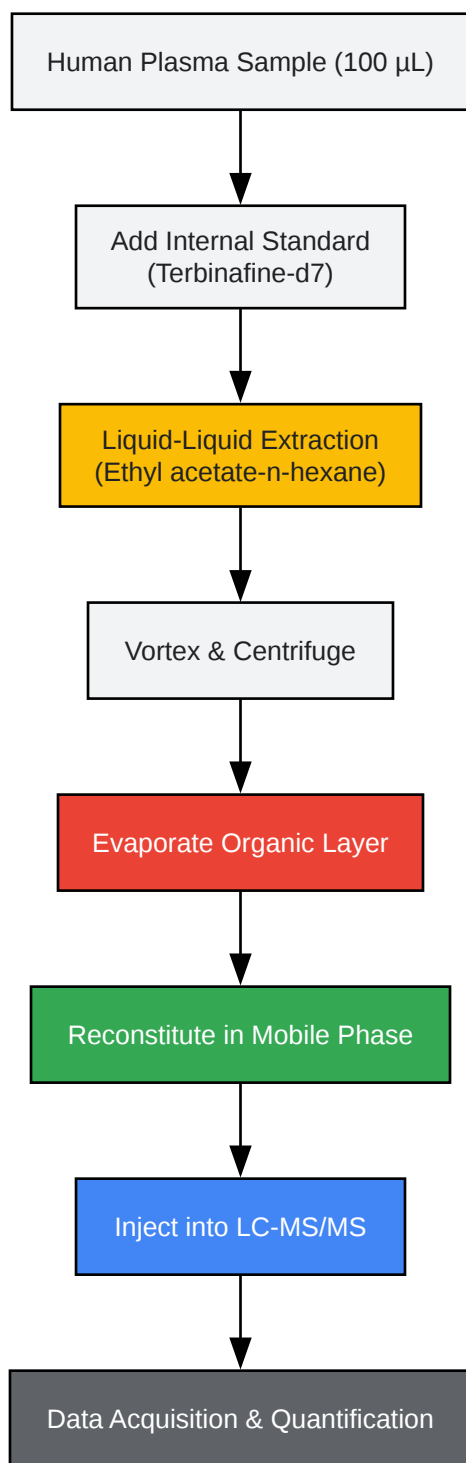
- Procedure:

- Pipette a small volume of plasma (e.g., 80 μ L) into a microcentrifuge tube.[\[3\]](#)
- Add the internal standard to each sample, except for the blank.
- Add three volumes of cold acetonitrile to the plasma sample.
- Vortex vigorously for 1 minute to precipitate the proteins.
- Centrifuge at high speed (e.g., 10,000 rpm) for 10 minutes.
- Carefully collect the supernatant.
- The supernatant can be directly injected into the LC-MS/MS system.[\[3\]](#)

3. LC-MS/MS Analysis

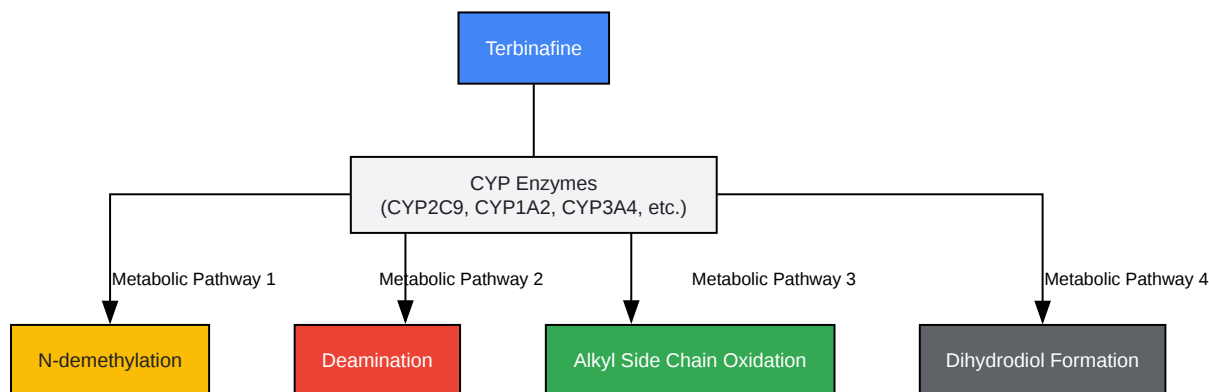
- Liquid Chromatography (LC) Conditions:
 - Column: BEH C18 (50 x 2.1 mm, 1.7 μ m)[2]
 - Mobile Phase: An isocratic elution of acetonitrile and 8.0 mM ammonium formate (pH 3.5) in a ratio of 85:15 (v/v) is used.[2]
 - Flow Rate: A typical flow rate is between 0.8 mL/min and 1.4 mL/min.[4][5]
 - Column Temperature: Maintained at 40 °C.[4]
 - Injection Volume: 10 μ L
- Mass Spectrometry (MS) Conditions:
 - Ionization: Electrospray ionization in the positive ion mode (ESI+).[2]
 - Detection: Multiple Reaction Monitoring (MRM)
 - MRM Transitions:
 - Terbinafine: Precursor ion (m/z) 292.2 → Product ion (m/z) 141.1[1][2]
 - Terbinafine-d7 (IS): Precursor ion (m/z) 299.1 → Product ion (m/z) 148.2[2]
 - Optimize gas flows (nebulizer, heater, and curtain gas) and ion source parameters (e.g., ion spray voltage, temperature) for the specific mass spectrometer used.

Visualizations



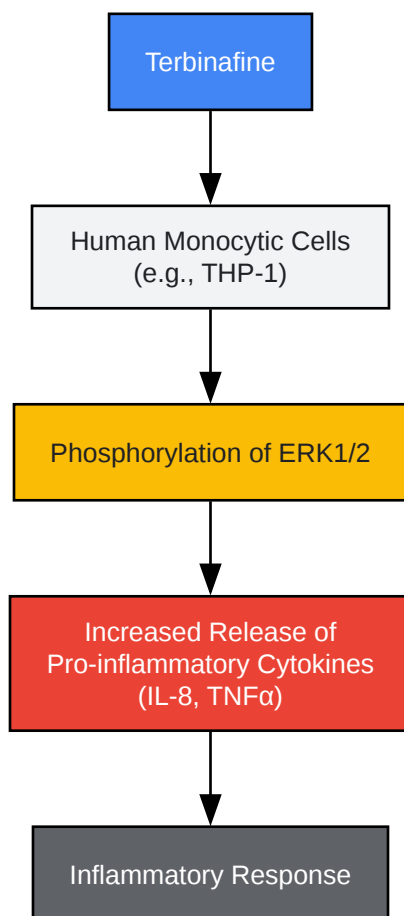
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Caption: Experimental workflow for Terbinafine quantification.



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Caption: Major metabolic pathways of Terbinafine.



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Caption: Terbinafine-induced pro-inflammatory signaling.

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